

# "Methyl 2-iodobenzoate" molecular weight and formula

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Methyl 2-iodobenzoate

Cat. No.: B057072

[Get Quote](#)

## Technical Data Sheet: Methyl 2-iodobenzoate

This document provides core physicochemical properties of **Methyl 2-iodobenzoate**, a compound frequently utilized as an intermediate in pharmaceutical and chemical synthesis. The data presented is intended for researchers, scientists, and professionals in the field of drug development and chemical manufacturing.

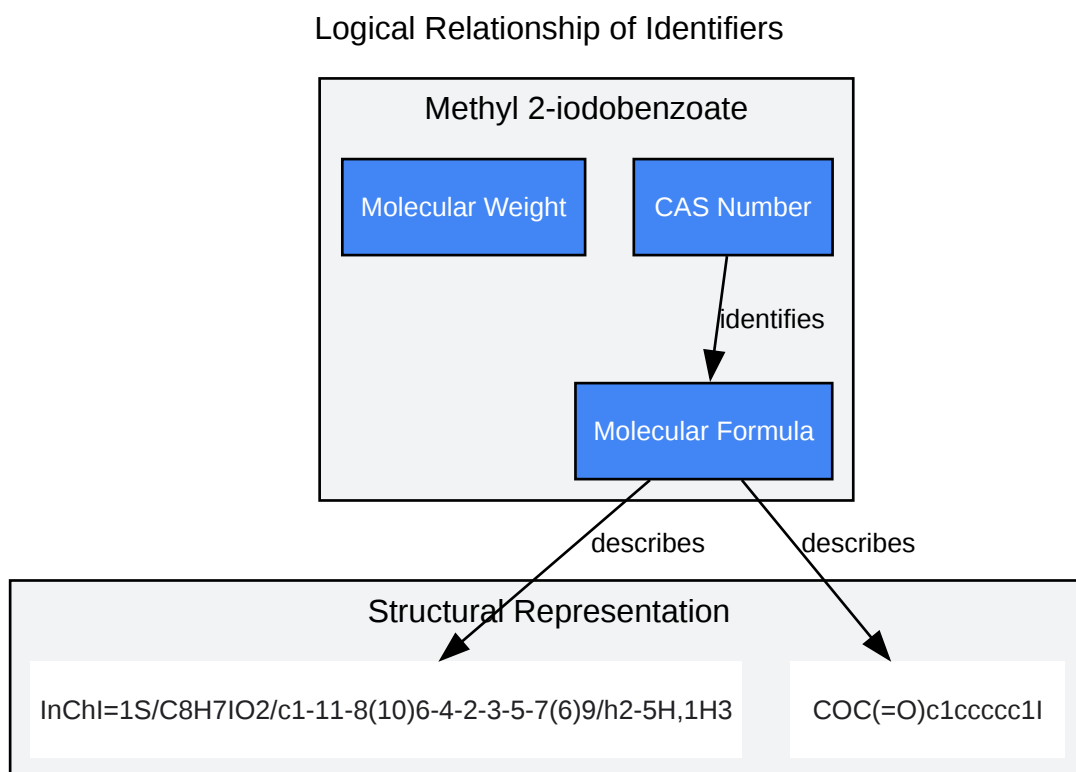
## Physicochemical Properties

The fundamental molecular characteristics of **Methyl 2-iodobenzoate** are summarized below. This data is critical for stoichiometric calculations, analytical method development, and chemical reaction planning.

Identifier	Value
Molecular Formula	C8H7IO2[1][2][3][4]
Molecular Weight	262.04 g/mol [3]
CAS Registry Number	610-97-9[1][2]
Linear Formula	IC6H4CO2CH3
Empirical Formula	C8H7IO2

## Chemical Structure and Identification

For unambiguous identification and representation in chemical databases and software, the following structural identifiers are provided.



[Click to download full resolution via product page](#)

Fig. 1: Identifiers for **Methyl 2-iodobenzoate**

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Methyl-2-iodobenzoate [webbook.nist.gov]
- 2. strem.com [strem.com]

- 3. scbt.com [scbt.com]
- 4. jinonpharma.com [jinonpharma.com]
- To cite this document: BenchChem. ["Methyl 2-iodobenzoate" molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b057072#methyl-2-iodobenzoate-molecular-weight-and-formula]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)